

# TMPTO tribological characteristics vs commercial lubricants

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## Compound Focus: Trimethylolpropane trioleate

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## TMPTO vs. Commercial Lubricants: Performance Data

The following table consolidates key experimental findings on TMPTO's performance from recent studies.

Performance Metric	TMPTO-Based Lubricant	Commercial/Mineral Oil-Based Lubricant	Experimental Context	Source
Friction Coefficient	Reduced by 75% [1] and 19.14% [2]	Baseline	Nano-MoS2 catalyzed TMPTO grease vs. commercial mineral oil grease [1] [2]	
Wear Rate	Reduced by 75% [1]	Baseline	Nano-MoS2 catalyzed TMPTO grease [1]	
Viscosity Index	189 [3]	(Typically lower for mineral oils)	Synthesized TMPTO characterized as base oil [3]	
Flash Point	309 °C [3]	(Typically lower for mineral oils)	Synthesized TMPTO characterized as base oil [3]	

Performance Metric	TMPTO-Based Lubricant	Commercial/Mineral Oil-Based Lubricant	Experimental Context	Source
Pour Point	-41 °C [3]	(Typically higher for mineral oils)	Synthesized TMPTO characterized as base oil [3]	
Extreme Pressure (Load)	Welding load up to <b>3089 N</b> (with ZDDP additive) [3]	(Lower without additives)	TMPTO with zinc dialkyl dithiophosphates (ZDDP) [3]	
Wear Scar Diameter (WSD)	Lower; "less shallow furrows" on tested surface [2]	"Deep furrows with severe adhesion wear" [2]	TMPTO-based calcium grease vs. mineral oil-based calcium grease in a tribological study [2]	

## Experimental Protocols and Methodologies

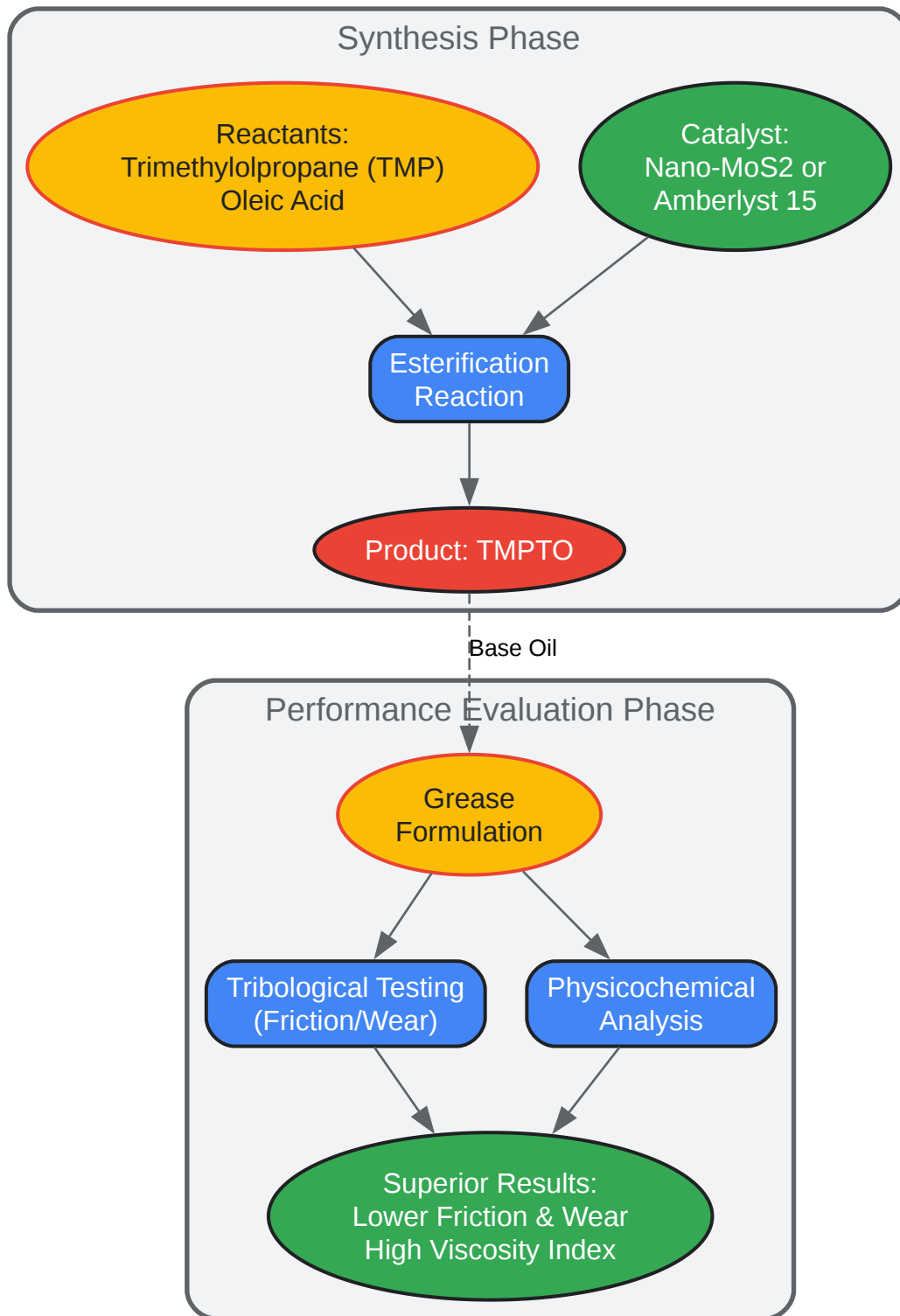
The superior performance of TMPTO is validated through standardized tests. Here are the methodologies used in the cited studies.

- **Tribological Testing (Friction and Wear):** The primary method for evaluating lubricant performance involves **tribological tests** to measure the coefficient of friction (COF) and wear rate [1] [2]. These tests are typically conducted using a **four-ball tribometer**, which subjects three stationary steel balls under load to rotation by a fourth ball while immersed in the lubricant. The friction coefficient is measured during the test, and the wear scar diameter (WSD) on the three stationary balls is measured afterward to quantify anti-wear performance [1] [2].
- **Grease Preparation:** In studies focusing on grease, TMPTO is used as a **base oil** to formulate calcium sulfonate complex greases. This process involves reacting TMPTO with other components to create a thickener matrix, and the resulting grease's tribological properties are then compared directly against grease made from conventional mineral oil [2].
- **In-Situ Catalysis and Dispersion:** One innovative protocol uses **nano-Molybdenum Disulfide (nano-MoS<sub>2</sub>)** as a solid acid catalyst for the esterification synthesis of TMPTO. A small amount of the catalyst remains dispersed in the final product, acting as a **lubricant modifier**. This in-situ dispersion enhances TMPTO's lubricity without requiring a separate additive mixing process [1].

- **Physicochemical Property Analysis:** The performance of TMPTO as a base oil is also assessed by characterizing its key physicochemical properties. This includes determining its:
  - **Viscosity Index** (ASTM D2270), which measures viscosity change with temperature.
  - **Flash Point** (ASTM D92), the temperature at which it ignites.
  - **Pour Point** (ASTM D97), the lowest temperature at which it flows. These tests follow established standards such as those from ASTM International [3].

## TMPTO Synthesis and Performance Workflow

The diagram below illustrates the synthesis process of TMPTO and its subsequent performance evaluation, highlighting the key experimental steps.



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The diagram above outlines the two-phase process, from chemical synthesis to performance validation, that demonstrates TMPTO's effectiveness [1] [3] [2].

## Key Takeaways for Researchers

- **Superior Lubricity:** TMPTO's molecular structure, featuring long, unsaturated fatty acid chains, provides a strong protective film on metal surfaces, leading to significantly lower friction and wear [2].
- **Excellent Base Oil Properties:** Its high viscosity index and low pour point make TMPTO a versatile base oil suitable for applications experiencing a wide range of temperatures [3].
- **Additive Compatibility:** TMPTO works effectively with common extreme pressure and anti-wear additives like ZDDP, allowing for further performance enhancement tailored to specific applications [3].
- **Eco-Friendly Potential:** As a bio-derived ester, TMPTO presents a more sustainable and potentially biodegradable alternative to conventional, non-renewable mineral oils [2].

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## References

1. of trimethylolpropane oleate... - Peeref Tribological properties [peeref.com]
2. and rheological Tribological of trimethylolpropanetrioleate... properties [link.springer.com]
3. (PDF) Synthesis and properties of trimethylolpropane trioleate as... [academia.edu]

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